

# SR59230A hydrochloride stability and proper storage conditions

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## Compound of Interest

Compound Name: SR59230A hydrochloride

Cat. No.: B10768395

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## Technical Support Center: SR59230A Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **SR59230A hydrochloride**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

### Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **SR59230A hydrochloride**?

There are differing recommendations for storing solid **SR59230A hydrochloride**. For short-term storage (days to weeks), it can be kept at 0-4°C. For long-term storage (months to years), it is best to store it at -20°C in a dry, dark place.<sup>[1]</sup> Some suppliers suggest that the compound is stable enough for a few weeks at ambient temperature, such as during shipping.<sup>[1]</sup>

Q2: What is the recommended solvent for preparing stock solutions of **SR59230A hydrochloride**?

The most common solvents for **SR59230A hydrochloride** are Dimethyl Sulfoxide (DMSO) and water.<sup>[1][2]</sup>

Q3: What are the solubilities of **SR59230A hydrochloride** in these solvents?

The solubility of **SR59230A hydrochloride** can vary. Reported solubilities are:

- DMSO: Soluble up to 250 mg/mL (690.78 mM), though another source indicates 100 mM.[\[2\]](#)  
[\[3\]](#) It is noted that ultrasonic assistance may be needed.[\[3\]](#)
- Water: Soluble up to 2.5 mg/mL (6.91 mM), with ultrasonic assistance potentially required.[\[3\]](#)  
Another source suggests solubility up to 10 mM.[\[2\]](#)

Q4: How should I store stock solutions of **SR59230A hydrochloride**?

For optimal stability, stock solutions should be stored under the following conditions:

- In solvent at -80°C: Stable for up to 6 months.[\[3\]](#)
- In solvent at -20°C: Stable for up to 1 month.[\[3\]](#)

It is crucial to store solutions in sealed containers, away from moisture.[\[3\]](#)

## Data Summary

Form	Storage Condition	Duration	Source
Solid	Room Temperature	Short-term (shipping)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
0 - 4°C	Short-term (days to weeks)	<a href="#">[1]</a>	
-20°C	Long-term (months to years)	<a href="#">[1]</a>	
Stock Solution	-20°C	Up to 1 month	<a href="#">[3]</a>
-80°C	Up to 6 months	<a href="#">[3]</a>	

Solvent	Reported Solubility	Notes	Source
DMSO	up to 250 mg/mL (690.78 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility; use newly opened DMSO.	[3]
up to 100 mM	[2]		
Water	up to 2.5 mg/mL (6.91 mM)	Ultrasonic assistance may be needed.	[3]
up to 10 mM	[2]		

## Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh out the desired amount of **SR59230A hydrochloride** powder (Molecular Weight: 361.91 g/mol ). For 1 mg of powder, you will need 276.31 µL of DMSO to make a 10 mM solution.[3]
- Solvent Addition: Add the appropriate volume of fresh, high-purity DMSO to the powder. It is recommended to use newly opened DMSO as it is hygroscopic and absorbed moisture can affect solubility.[3][5]
- Dissolution: Vortex the solution to aid dissolution. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.[3]
- Storage: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months. [3]

## Troubleshooting Guide

Issue: My **SR59230A hydrochloride** will not fully dissolve in DMSO.

- Possible Cause 1: Incorrect Solvent Volume. Double-check your calculations to ensure the correct volume of DMSO was added for your target concentration.
- Possible Cause 2: Low-Quality or Old DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of some compounds.[\[3\]](#)[\[5\]](#) Use fresh, high-purity, anhydrous DMSO.
- Possible Cause 3: Insufficient Dissolution Time/Energy. Some compounds require more time or energy to dissolve fully. Try vortexing for a longer period or using an ultrasonic bath.[\[3\]](#)

Issue: I observe precipitation in my stock solution after freezing and thawing.

- Possible Cause 1: Repeated Freeze-Thaw Cycles. To avoid this, it is highly recommended to aliquot your stock solution into single-use volumes before the initial freezing.
- Possible Cause 2: Exceeded Storage Time. If the recommended storage time has been exceeded, the compound may have degraded or become less stable, leading to precipitation.
- Solution: Before use, gently warm the vial to room temperature and vortex to see if the precipitate redissolves. If it does not, it is recommended to prepare a fresh stock solution.

Issue: I am seeing a loss of biological activity in my experiments.

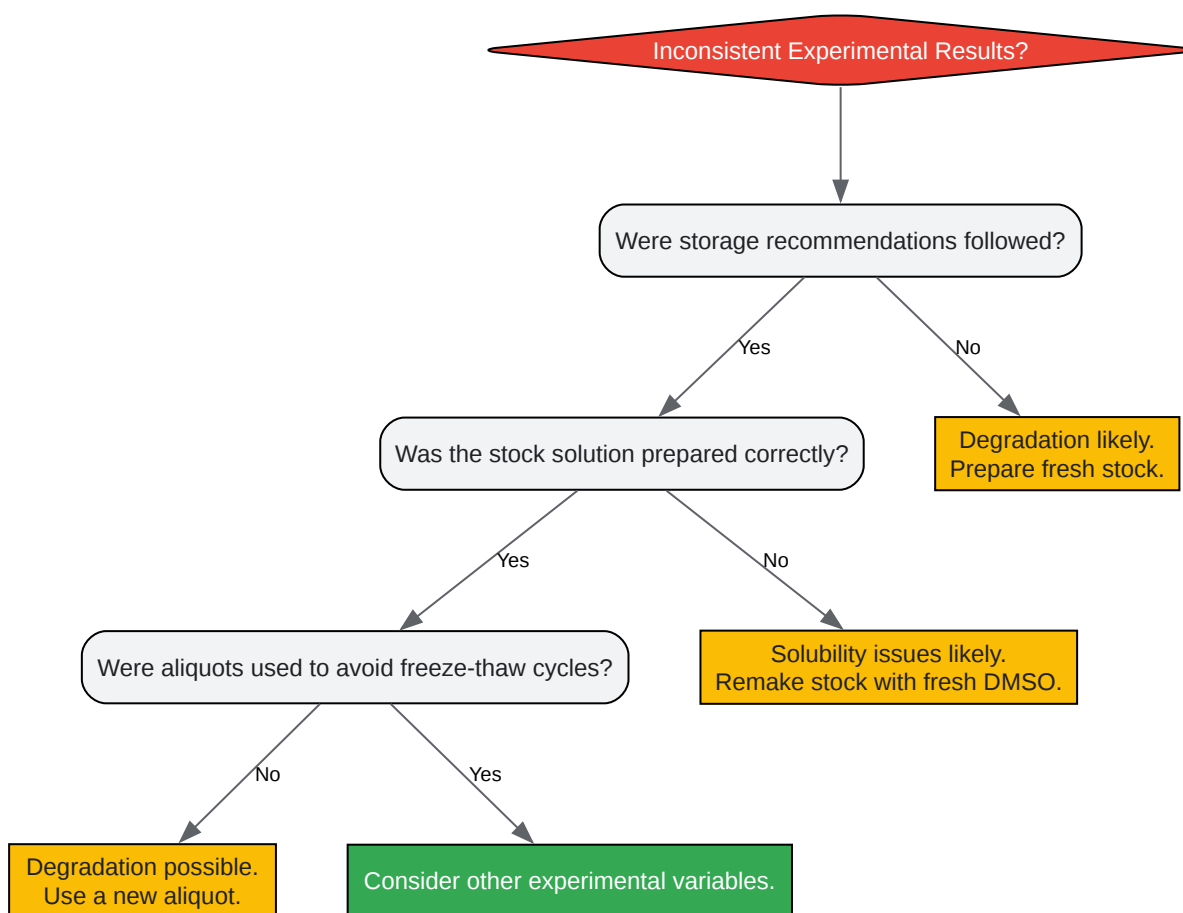
- Possible Cause 1: Improper Storage. Both the solid compound and stock solutions can degrade if not stored at the recommended temperatures and protected from moisture and light.[\[1\]](#)[\[3\]](#)
- Possible Cause 2: Multiple Freeze-Thaw Cycles. As mentioned, this can lead to degradation of the compound in solution.
- Possible Cause 3: Contamination. Ensure that your stock solution has not been contaminated.

## Visual Guides



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Caption: Recommended workflow for preparing and storing **SR59230A hydrochloride** stock solutions.



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Caption: Troubleshooting decision tree for unexpected experimental outcomes.

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